

A Technical Guide to Methyl 3-bromopropanoate: Structural Formula and Molecular Weight

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Compound of Interest

Compound Name: Methyl 3-bromopropanoate

Cat. No.: B147280

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This document provides a concise technical overview of the structural and physical properties of **methyl 3-bromopropanoate**, a key reagent in various synthetic organic chemistry applications, including the synthesis of pharmaceuticals and other bioactive molecules.

Chemical Structure

Methyl 3-bromopropanoate is the methyl ester of 3-bromopropanoic acid. Its structure consists of a three-carbon propanoate chain with a bromine atom at the C3 position and a methyl ester group.

The chemical formula for **methyl 3-bromopropanoate** is $C_4H_7BrO_2$.^{[1][2][3][4]} The structure can be represented in several ways, including its SMILES and InChI strings, which are useful for computational chemistry applications.

- SMILES: COC(=O)CCBr^{[1][4]}
- InChI: InChI=1S/C4H7BrO2/c1-7-4(6)2-3-5/h2-3H2,1H3^[1]

A 2D representation of the molecular structure is provided in the diagram below.

Figure 1: 2D Structural Diagram of **Methyl 3-bromopropanoate**.

Physicochemical Properties

The molecular weight is a fundamental property for stoichiometric calculations in chemical reactions. The table below summarizes the key quantitative data for **methyl 3-bromopropanoate**.

Property	Value
Molecular Weight	167.00 g/mol [1] [2] [4] [5]
Molecular Formula	C ₄ H ₇ BrO ₂ [1] [2] [3] [4]
CAS Number	3395-91-3 [2] [3] [4] [5]

Methodological Considerations

The determination of the molecular weight of a compound like **methyl 3-bromopropanoate** is typically achieved through mass spectrometry. This technique ionizes the molecule and separates the ions based on their mass-to-charge ratio, providing a precise measurement of the molecular mass. The structural formula is confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C NMR) and Infrared (IR) spectroscopy, which provide information about the connectivity of atoms and the functional groups present in the molecule.

Due to the standardized and widely understood nature of these analytical techniques, detailed experimental protocols are not provided in this summary. For specific applications, researchers should refer to established protocols and instrument-specific operating procedures.

Disclaimer: This document is intended for informational purposes for a technical audience. It is not a substitute for a comprehensive safety data sheet (SDS) or detailed experimental protocols. Always consult the relevant safety and handling information before working with this chemical.

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